

In-Depth Technical Guide: Silver Metaborate (CAS 13465-88-8)

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Compound of Interest

Compound Name: Silver metaborate

CAS No.: 13465-88-8

Cat. No.: B12650062

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Silver metaborate (AgBO_2) is an inorganic compound that is gaining interest in materials science and biomedical research. Its properties, primarily driven by the synergistic effects of silver ions and borate moieties, make it a candidate for applications such as antimicrobial coatings and photocatalysis. This guide provides a comprehensive overview of the known properties, hazards, and potential mechanisms of action of **silver metaborate**, with a focus on data relevant to research and development.

Chemical and Physical Properties

Silver metaborate is a stable solid under standard conditions. While extensive experimental data for this specific compound is not widely available, its fundamental properties have been characterized.

Table 1: Summary of Chemical and Physical Properties of **Silver Metaborate**

Property	Value	Source(s)
CAS Number	13465-88-8	[1]
Molecular Formula	AgBO ₂	[1][2]
Molecular Weight	150.68 g/mol	[1]
Synonyms	Silver borate (Ag(BO ₂)), Metaboric acid silver(I) salt	[1]
Appearance	Typically a white to pale yellow solid.	[3]
Decomposition Temperature	530 °C, decomposes to silver (Ag) and boron trioxide (B ₂ O ₃).	[4]
Crystal Structure	Orthorhombic, space group Pbcn.	[4]
Solubility	Generally insoluble in water.	[3]

Hazards and Toxicology

A specific Safety Data Sheet (SDS) for **silver metaborate** (CAS 13465-88-8) is not readily available. However, data from closely related silver borate compounds, such as Silver(I) tetraborate, provides insight into the potential hazards. Borates, in general, are classified as toxic to reproduction.

Disclaimer: The following hazard information is based on related silver borate compounds and should be used as a precautionary guide. A substance-specific risk assessment is recommended.

Table 2: GHS Hazard Classification (Based on Silver(I) tetraborate)

Hazard Class	Category	Hazard Statement
Reproductive Toxicity	1B	May damage fertility or the unborn child.[5][6]
Hazardous to the Aquatic Environment, Long-term Hazard	1	Very toxic to aquatic life with long lasting effects.[5]

Toxicological Summary: The primary toxicological concerns associated with **silver metaborate** are likely related to both the silver ions and the borate component.

- **Silver Toxicity:** Silver ions can interact with proteins and enzymes in biological systems.[7][8] While silver has low toxicity in mammals, chronic exposure can lead to argyria, a condition characterized by a blue-gray discoloration of the skin.[9] Studies on silver nanoparticles have shown dose-dependent cytotoxicity in various cell lines, including human lung carcinoma (A549), fibroblasts (NIH-3T3), and hepatocellular carcinoma (Hep-G2) cells.[9][10][11] The toxicity is influenced by particle size, coating, and the rate of silver ion release.[10] Silver salts have been shown to be more toxic than their corresponding nanoparticles to human immune system cell lines (U-937 and HL-60).[12]
- **Borate Toxicity:** Borates are classified as reproductive toxicants.[6] High doses of boric acid have demonstrated developmental effects on the fetus in animal studies.[13]

Antimicrobial and Photocatalytic Mechanisms

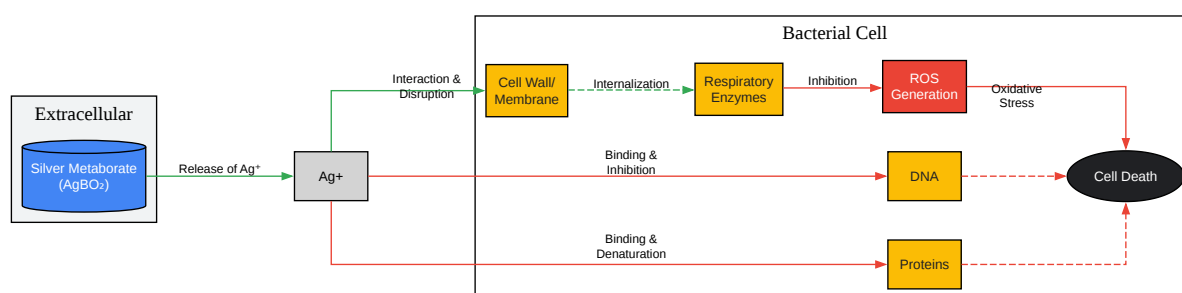
The primary areas of application for **silver metaborate** are in antimicrobial agents and photocatalysis. The mechanisms are largely attributed to the properties of silver ions and the generation of reactive oxygen species.

Antimicrobial Mechanism of Action

The antimicrobial activity of silver-containing compounds, including **silver metaborate**, is a multi-faceted process primarily driven by the release of silver ions (Ag^+).

The proposed antimicrobial signaling pathway involves several key steps:

- **Cell Wall and Membrane Interaction:** Silver ions, being positively charged, are electrostatically attracted to the negatively charged bacterial cell wall and membrane. This interaction can disrupt the cell envelope's integrity.[7][14]
- **Increased Membrane Permeability:** The accumulation of silver ions on the cell surface increases the permeability of the cytoplasmic membrane, leading to leakage of essential cellular components.[7]
- **Inhibition of Cellular Respiration:** Silver ions can inhibit respiratory enzymes, disrupting the electron transport chain and leading to the production of reactive oxygen species (ROS).[15]
- **Interaction with Biomolecules:** Once inside the cell, silver ions can bind to sulfur-containing proteins and phosphorus-containing compounds like DNA, inhibiting their function and disrupting DNA replication and protein synthesis.[14][15]
- **Induction of Oxidative Stress:** The generation of ROS, such as hydroxyl radicals, superoxide anions, and hydrogen peroxide, leads to oxidative stress, causing damage to lipids, proteins, and DNA.[15]



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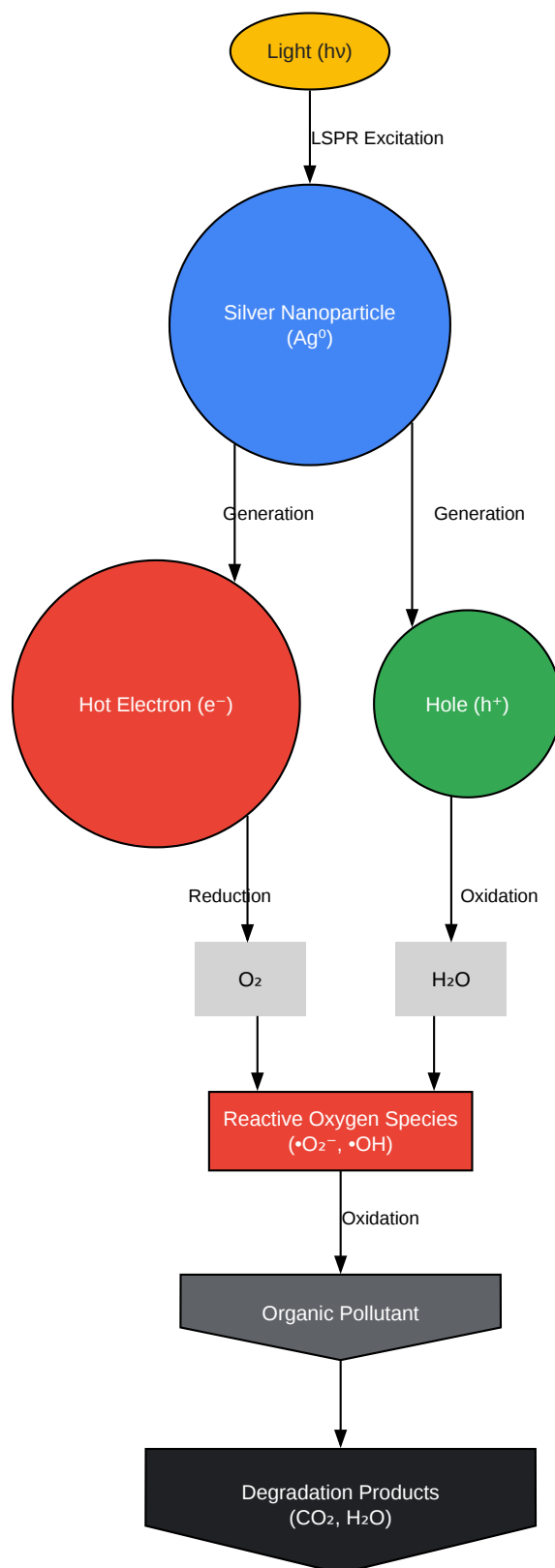
Antimicrobial mechanism of **silver metaborate**.

Photocatalytic Mechanism

Silver-based materials can act as photocatalysts, degrading organic pollutants under light irradiation. This activity is enhanced by the localized surface plasmon resonance (LSPR) effect of silver nanoparticles.

The photocatalytic degradation process can be summarized as follows:

- **Photon Absorption and Electron Excitation:** When silver nanoparticles absorb photons, the collective oscillation of electrons on the nanoparticle surface (LSPR) is excited. This generates "hot" electrons.[\[16\]](#)[\[17\]](#)
- **Charge Separation:** The high-energy "hot" electrons can be injected into the conduction band of a supporting semiconductor material (if present) or interact with adsorbed molecules. This creates an electron-hole pair and promotes charge separation.[\[16\]](#)
- **Generation of Reactive Oxygen Species (ROS):** The excited electrons can react with adsorbed oxygen molecules to form superoxide radicals ($\bullet\text{O}_2^-$). The holes can react with water molecules or hydroxide ions to form hydroxyl radicals ($\bullet\text{OH}$).[\[16\]](#)[\[18\]](#)
- **Degradation of Pollutants:** These highly reactive ROS ($\bullet\text{O}_2^-$ and $\bullet\text{OH}$) are powerful oxidizing agents that can degrade organic pollutants into simpler, less harmful substances like CO_2 and H_2O .[\[18\]](#)



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Photocatalytic mechanism of silver nanoparticles.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **silver metaborate** are not extensively published. However, based on general procedures for the synthesis of silver nanoparticles and other silver borates, the following methodologies can be adapted.

Synthesis of Silver Metaborate Nanoparticles (Suggested Protocol)

This protocol is a suggested adaptation from general silver nanoparticle synthesis methods and may require optimization.[\[19\]](#)[\[20\]](#)[\[21\]](#)

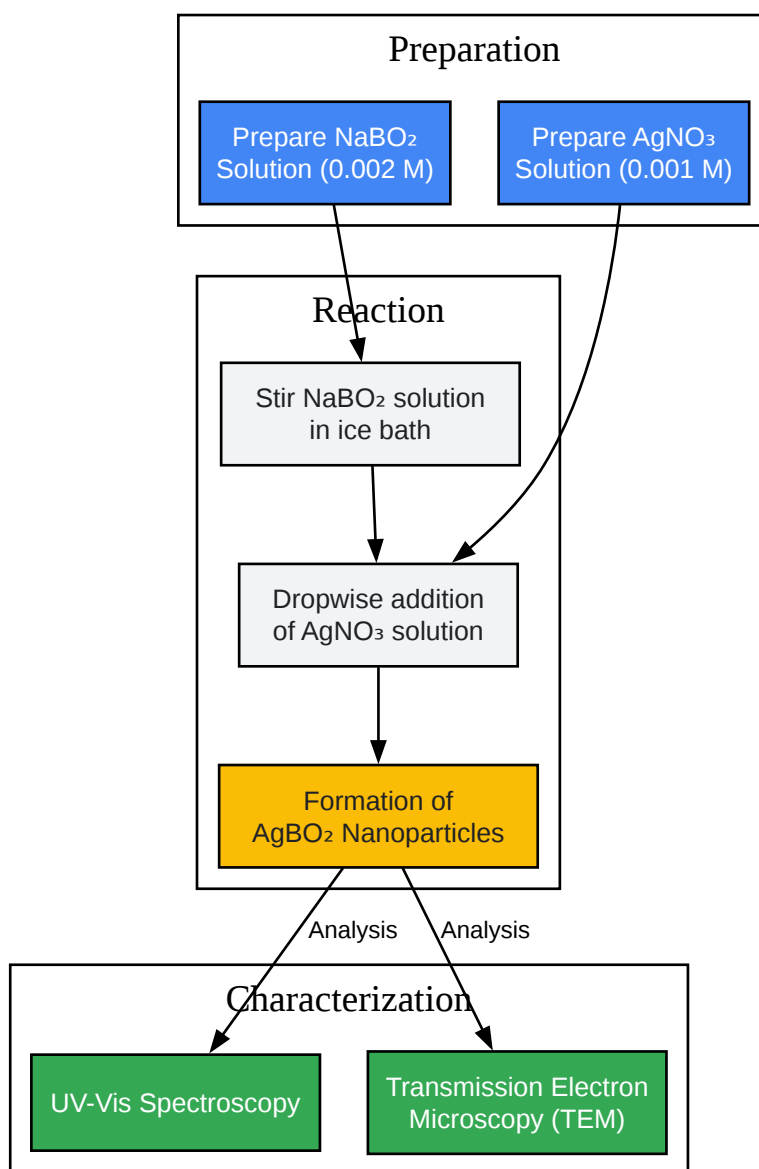
Materials:

- Silver nitrate (AgNO_3)
- Sodium metaborate (NaBO_2) or a mixture of boric acid and sodium hydroxide.
- Deionized water
- Optional: Stabilizing agent (e.g., polyvinylpyrrolidone - PVP)

Procedure:

- Prepare Precursor Solutions:
 - Prepare a dilute aqueous solution of silver nitrate (e.g., 0.001 M).
 - Prepare a dilute aqueous solution of sodium metaborate (e.g., 0.002 M).
- Reaction Setup:
 - In a clean flask, add the sodium metaborate solution.
 - Place the flask in an ice bath on a magnetic stir plate and stir vigorously.
- Addition of Silver Nitrate:

- Slowly add the silver nitrate solution dropwise to the stirring sodium metaborate solution.
- The formation of a colloidal suspension, often indicated by a color change (e.g., to yellow), suggests the formation of silver-containing nanoparticles.
- Stabilization (Optional):
 - If a stabilizing agent is used, it can be added to the borate solution before the addition of silver nitrate or to the final colloidal suspension.
- Characterization:
 - The resulting nanoparticles can be characterized using UV-Vis spectroscopy to identify the surface plasmon resonance peak, and Transmission Electron Microscopy (TEM) to determine size and morphology.



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Suggested workflow for **silver metaborate** nanoparticle synthesis.

In Vitro Cytotoxicity Assay (MTT Assay)

This is a general protocol to assess the cytotoxicity of **silver metaborate** on a mammalian cell line.^{[9][22]}

Materials:

- Mammalian cell line (e.g., A549, NIH-3T3)

- Cell culture medium and supplements
- **Silver metaborate** stock solution/suspension
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO, isopropanol with HCl)
- 96-well plates
- Plate reader

Procedure:

- **Cell Seeding:** Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Treatment:** Prepare serial dilutions of the **silver metaborate** suspension in the cell culture medium. Remove the old medium from the cells and add the medium containing different concentrations of **silver metaborate**. Include untreated control wells.
- **Incubation:** Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours. Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Remove the MTT-containing medium and add a solubilization buffer to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the wells at a specific wavelength (e.g., 570 nm) using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. The IC_{50} value (the concentration that inhibits 50% of cell growth) can be determined from the dose-response curve.

Conclusion

Silver metaborate (CAS 13465-88-8) is a compound with significant potential, particularly in the development of novel antimicrobial and photocatalytic materials. While specific data on this compound is limited, by drawing parallels with other silver borates and silver nanoparticles, a clearer picture of its properties and mechanisms can be formed. Further research is needed to fully elucidate its toxicological profile, optimize synthesis protocols, and explore its full range of applications in drug development and materials science. Researchers should proceed with caution, adhering to safety guidelines for both silver compounds and reproductive toxicants.

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